

Application Note: Analysis of Bifenazate and Bifenazate-diazene Residues in Citrus Fruits

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Compound of Interest

Compound Name: Bifenazate-diazene

Cat. No.: B6594974

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This application note provides a detailed protocol for the determination of bifenazate and its primary metabolite, **bifenazate-diazene**, in citrus fruits. The official residue definition for bifenazate often includes the sum of both compounds, expressed as bifenazate.[1][2] The methodology described herein utilizes the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by analysis using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Introduction

Bifenazate is a non-systemic acaricide used to control mite pests on various crops, including citrus.[3] Its primary metabolite, **bifenazate-diazene**, is also of toxicological significance.[4] Due to the potential for interconversion between bifenazate and **bifenazate-diazene** during analysis, robust analytical methods are required for accurate quantification.[4][5][6] This protocol outlines two approaches: the separate detection of each compound and the determination of the total residue by converting **bifenazate-diazene** to bifenazate using ascorbic acid.[3][7]

Experimental Protocols

1. Sample Preparation: Modified QuEChERS Method

This protocol is adapted from established QuEChERS methods for pesticide residue analysis in fruits and vegetables.[3][8][9]

a. Reagents and Materials

- Acetonitrile (ACN), HPLC grade
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquohydrate
- Primary Secondary Amine (PSA) sorbent
- Ascorbic acid (for total residue analysis)
- Ferric chloride (for separate analysis of bifenazate and **bifenazate-diazene**)[5][6]
- Homogenizer/Blender
- Centrifuge and 50 mL centrifuge tubes
- 0.22 μm Syringe filters

b. Extraction Procedure

- Weigh 10 g of homogenized citrus fruit sample into a 50 mL centrifuge tube.[3][10]
- Add 10 mL of acetonitrile.[3] For total residue analysis where conversion is desired, an ascorbic acid solution can be added.[10] For separate detection, a method using ferric chloride to prevent the reduction of **bifenazate-diazene** has been developed.[5][6]
- Add the QuEChERS salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).[3]
- Shake vigorously for 1 minute and then centrifuge.[3]

c. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a d-SPE tube containing PSA sorbent and anhydrous MgSO_4 .[\[5\]](#)
- Vortex for 30 seconds and then centrifuge.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for HPLC-MS/MS analysis.[\[11\]](#)

2. HPLC-MS/MS Analysis

a. Chromatographic Conditions

- Instrument: HPLC system coupled to a tandem mass spectrometer.
- Column: A C18 reversed-phase column is commonly used (e.g., Waters BEH C18, 2.1x100 mm, 1.7 μm).[\[3\]](#)
- Mobile Phase: A gradient elution using a combination of water and methanol or acetonitrile, both containing additives like ammonium formate and formic acid, is typical.[\[11\]](#) For example, an isocratic elution with 5 mM ammonium formate and 0.1% formic acid in water and methanol (20/80, v/v) can be used.[\[11\]](#)
- Flow Rate: 0.2 mL/min.[\[11\]](#)
- Column Temperature: 40 °C.[\[11\]](#)
- Injection Volume: 2 μL .[\[11\]](#)

b. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization in Positive mode (ESI+).[\[3\]](#)
- Scan Type: Multiple Reaction Monitoring (MRM).[\[3\]](#)
- MRM Transitions: Specific precursor to product ion transitions for bifenazate and **bifenazate-diazene** should be monitored.
 - Bifenazate: 301.2 $\rightarrow$ 198.1, 301.2 $\rightarrow$ 170.1.[\[3\]](#)[\[12\]](#)

- **Bifenazate-diazeno**: 299.2 → 213.1, 299.2 → 197.0.[3]

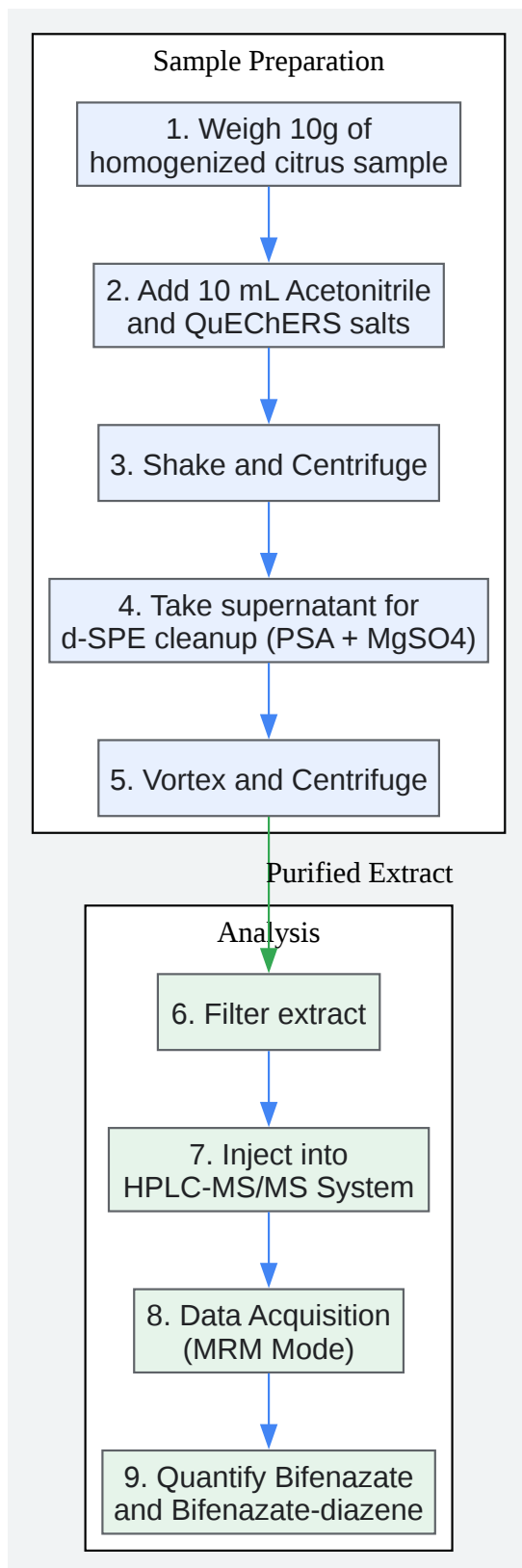
Data Presentation

Table 1: Summary of Quantitative Data for Bifenazate and **Bifenazate-diazeno** Analysis in Citrus

Analyte	Matrix	Method	LOQ (mg/kg)	Average Recovery (%)	RSD (%)	Reference
Bifenazate	Whole Citrus, Pulp	QuEChER S, HPLC-MS/MS	0.01	83-100	0.59-11.8	[8]
Bifenazate-diazene	Whole Citrus, Pulp	QuEChER S, HPLC-MS/MS	0.01	83-100	0.59-11.8	[8]
Bifenazate	Citrus	QuEChER S, UHPLC-MS/MS	0.02	88-100	1.9-5.3	[1]
Bifenazate-diazene	Citrus	QuEChER S, UHPLC-MS/MS	0.02	85-95	0.8-3.9	[1]
Bifenazate	Citrus Pulp	HPLC with fluorescence detection	0.01	70-110	N/A	[13]
Bifenazate-diazene	Citrus Pulp	HPLC with fluorescence detection	0.01	70-110	N/A	[13]
Bifenazate	Citrus Peel	HPLC with fluorescence detection	0.02	70-110	N/A	[13]
Bifenazate-diazene	Citrus Peel	HPLC with fluorescence detection	0.02	70-110	N/A	[13]
Bifenazate	Citrus	QuEChER S, HPLC	N/A	77.7-105.0	3.5-8.7	[10]

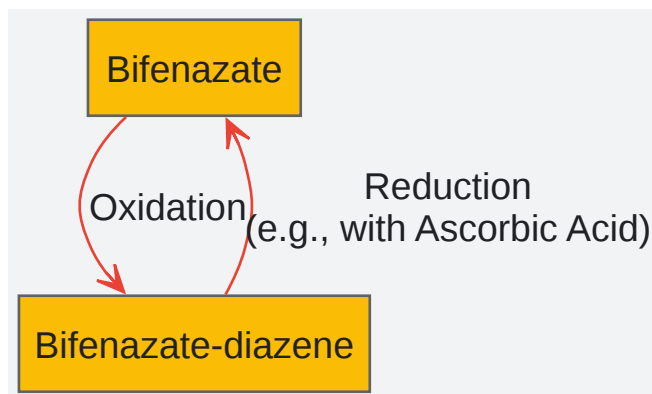
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Visualizations



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Caption: Experimental workflow for bifenazate residue analysis.



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Caption: Interconversion of Bifenazate and **Bifenazate-diazene**.

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